

Rimacalib in vitro cardiomyocyte contractility studies

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Compound Focus: Rimacalib

CAS No.: 215174-50-8

Cat. No.: S541430

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What is Known About Rimacalib

The table below summarizes the available information on **Rimacalib** from the search results.

Aspect	Details
Drug Name	Rimacalib (also known as SMP-114) [1]
Mechanism of Action	Calcium/calmodulin-dependent protein kinase II (CaMK II) inhibitor [1]. CaMK II- δ is the predominant isoform in the heart [2].
Development Status	Investigational small molecule; has been trialed for Rheumatoid Arthritis (RA) [1].
Relevant Research Context	Mentioned in a study on "cardiac ethanol toxicity," indicating it was provided to a research group by Dainippon Pharma for investigation [3].
Specific Contractility Data	Not available in the searched literature.

Established Methods for Contractility Studies

Although data for **Rimacalib** itself is lacking, recent research outlines established protocols for the type of studies you are likely interested in. The table below describes common methodologies for assessing cardiomyocyte contractility in vitro [4] [5].

Method Category	Description	Key Measured Parameters
Hydrogel Sensing Platforms	Flexible, biocompatible devices that measure cell contraction forces with minimal disruption, supporting long-term culture [6].	Cell contraction forces
IonOptix System	A common setup that simultaneously traces sarcomere movements and changes in intracellular Ca²⁺ levels in a single cardiomyocyte [4].	Sarcomere shortening; Ca ²⁺ transient parameters
In Silico Models	Computer simulations using human-based electromechanical models to predict drug-induced effects on cardiac cellular inotropy, action potential, and calcium dynamics [5].	Active tension peak; action potential duration; calcium handling

CaMKII Inhibition Signaling Pathway

Since **Rimacalib** is a CaMKII inhibitor, the diagram below illustrates the general cardiac signaling pathway it is expected to influence. This provides a logical framework for how it might affect contractility.

Generalized pathway of CaMKII activation and inhibition in the heart.

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